

Mechanism of Action and Biological Profile

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Compound Focus: IWP-2

CAS No.: 686770-61-6

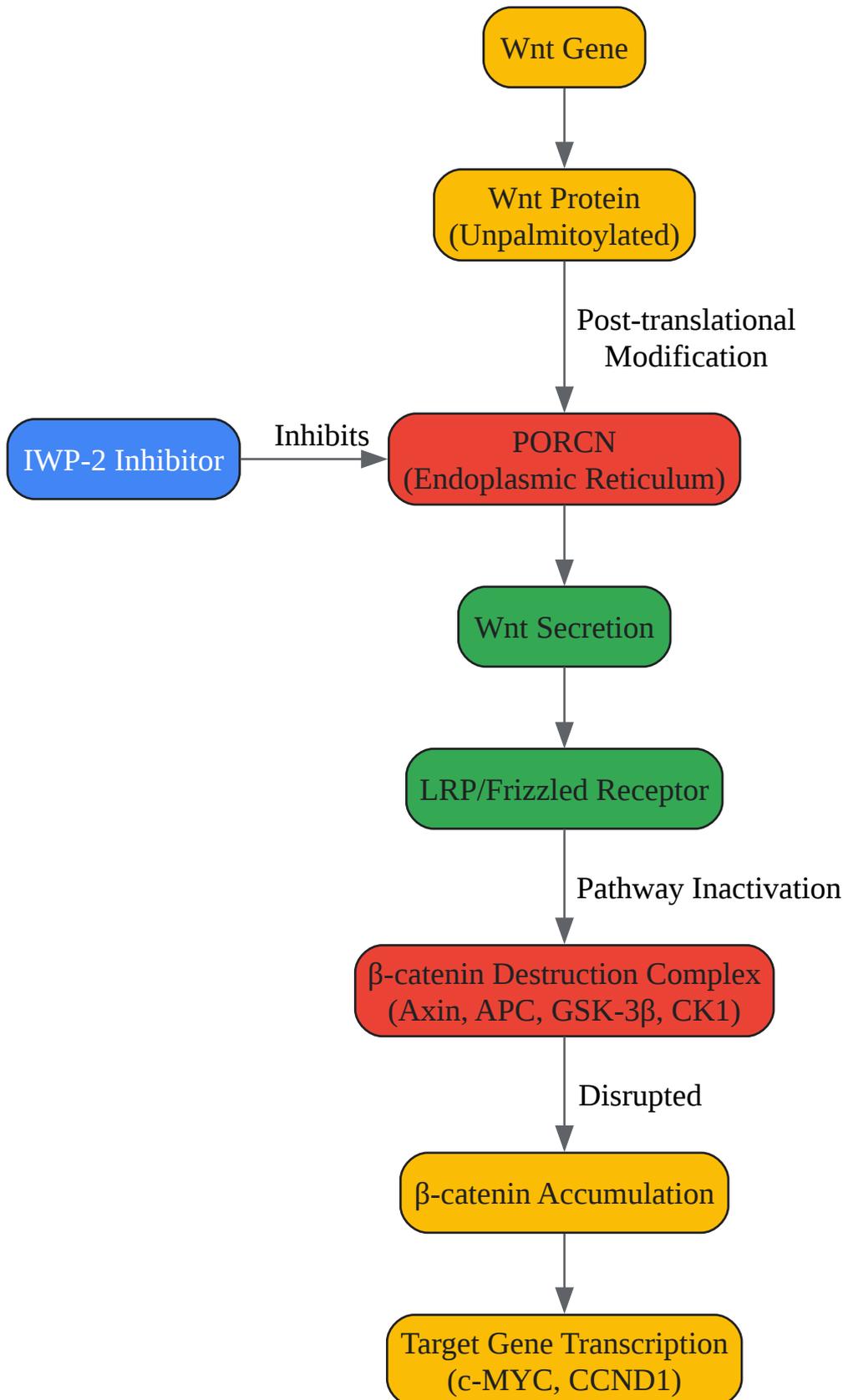
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IWP-2 is a potent small-molecule inhibitor that targets the Wnt signaling pathway. The table below summarizes its primary targets and cellular effects based on the search results [1] [2] [3].

Target/Parameter	Description
Primary Target	Porcupine (PORCN), a membrane-bound O-acyltransferase (MBOAT) [1] [3].
Primary Mechanism	Inhibits PORCN-mediated palmitoylation of Wnt proteins, a post-translational modification essential for Wnt secretion and activity [2] [3] [4].
IC ₅₀ for Wnt Pathway	27 nM (in a cell-free assay) [1] [3] [4].
Secondary Target	Casein Kinase 1 Delta (CK1 δ) [2] [3].
IC ₅₀ for CK1 δ	40 nM (for the M82FCK1 δ gatekeeper mutant) [2] [3].
Key Cellular Effects	Alters stem cell differentiation; inhibits cancer cell proliferation, migration, and invasion; induces caspase 3/7 activity [1] [5].

The following diagram illustrates the mechanism by which **IWP-2** inhibits the canonical Wnt/ β -catenin signaling pathway.



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Experimental Protocols and Applications

IWP-2 is widely used in research to modulate the Wnt pathway. Here are some key experimental setups and their outcomes.

Application / Protocol	Key Details & Conditions	Observed Outcome / Utility
Cardiomyocyte Differentiation	Human pluripotent stem cells (hPSCs) treated with CHIR 99021 (GSK-3 β inhibitor) followed by IWP-2 [1].	Efficiently generates cardiomyocytes; used in heart-forming organoid models [1].
Gastric Cancer (in vitro)	MKN28 cell line treated with 10-50 μM IWP-2 for up to 4 days [5] [4].	Suppressed proliferation, migration, invasion; increased apoptosis; downregulated Wnt target genes (c-MYC, CCND1) [5] [4].
Embryonic Development	Porcine somatic cell nuclear transfer (SCNT) embryos cultured in medium with 5.0 μM IWP-2 [6].	Inactivated Wnt signaling in blastocysts; impaired blastocyst hatching [6].
In Vivo Administration	C57BL/6 mice injected intraperitoneally with 200 μL of IWP-2-liposome 2 hours prior to immune challenge [2] [4].	Reduced bacterial uptake by phagocytes; modulated cytokine release (\downarrow TNF- α , IL-6; \uparrow IL-10) [2] [4].

Practical Considerations for Research Use

For laboratory work with **IWP-2**, here are some essential technical notes gathered from the search results.

- Solubility:** **IWP-2** is typically dissolved in **DMSO**. One supplier reports a maximum solubility of **2.33 mg/mL (5 mM)** in DMSO, sometimes requiring gentle warming [1]. Another notes solubility >10 mM in DMSO and also lists **DMF** as an alternative solvent with solubility of 12.5 mg/mL [3] [4].
- Stability:** It is recommended to **store the powder at -20°C**. Once dissolved in DMSO, stock solutions should be aliquoted and stored at -80°C to maximize stability, with use within one month for -20°C stocks [3].

- **Purity:** Commercial **IWP-2** is generally available with a purity of **≥98%** (by HPLC) [1].

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References

1. 98% (HPLC) | 3533 | Tocris Bioscience IWP 2 [tocris.com]
2. - IWP | inhibitor of Porcn-mediated Wnt palmitoylation 2 [invivochem.com]
3. IWP-2 | Wnt Production Inhibitor [medchemexpress.com]
4. IWP-2 - Wnt Production and PORCN Inhibitor [apexbt.com]
5. Inhibition of the Wnt palmitoyltransferase porcupine ... [pmc.ncbi.nlm.nih.gov]
6. impairs the development of porcine somatic cell nuclear transfer... IWP 2 [pmc.ncbi.nlm.nih.gov]

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